

Application Notes and Protocols: Selecting Plasticizers for Cellulose Acetate Phthalate (CAP) Films

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Compound of Interest

Compound Name: *Cellulose acetate phthalate*

Cat. No.: *B8822715*

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Introduction

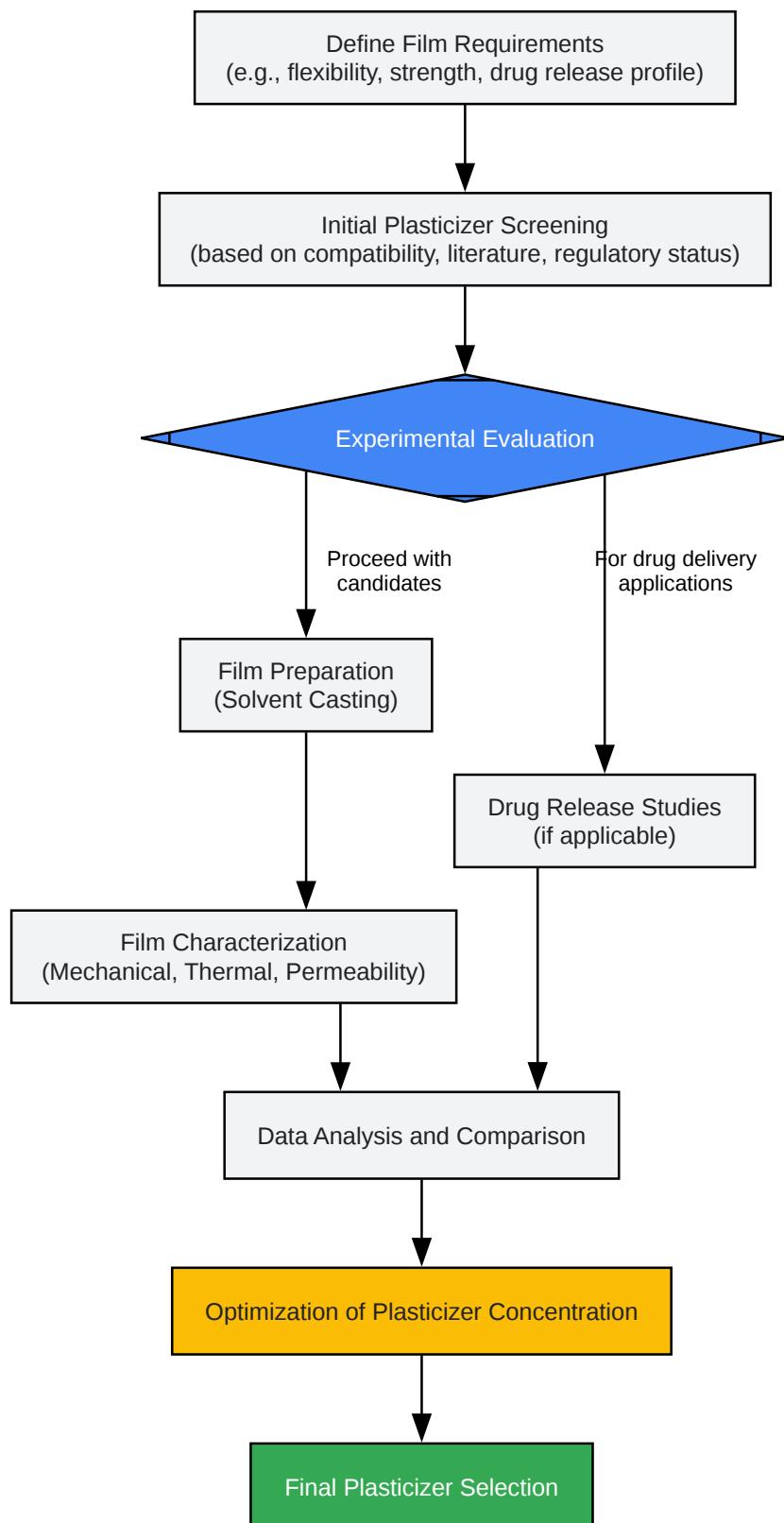
Cellulose Acetate Phthalate (CAP) is a widely utilized polymer in the pharmaceutical industry, primarily for enteric coatings of oral dosage forms.^{[1][2][3]} Its pH-dependent solubility allows for the protection of acid-labile drugs from the gastric environment and targeted release in the small intestine.^{[1][2]} However, neat CAP films are often brittle and require the addition of plasticizers to improve their flexibility, processability, and overall performance.^{[4][5][6]}

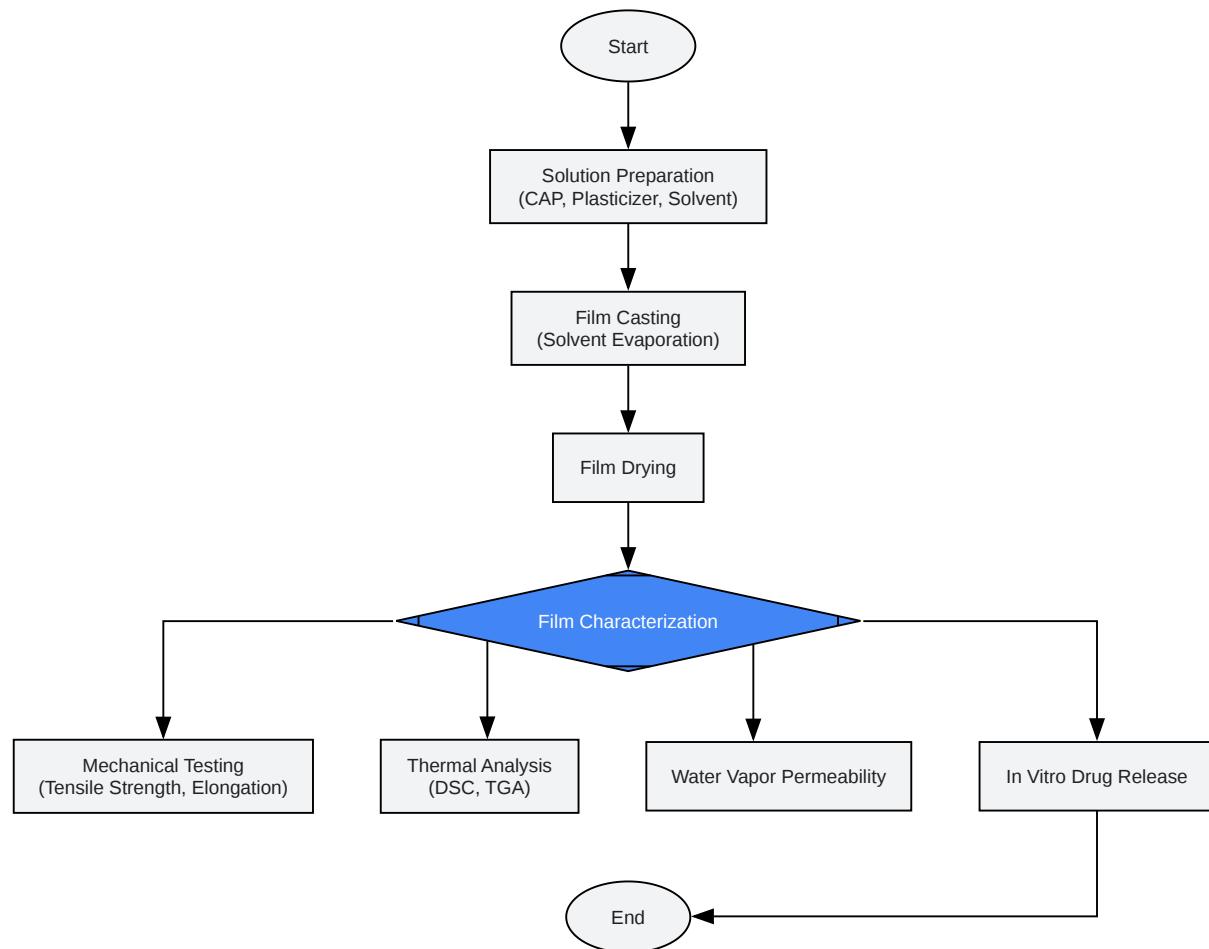
Plasticizers are low molecular weight compounds that, when added to a polymer, increase its flexibility, durability, and workability by reducing the intermolecular forces between polymer chains.^[7] The selection of an appropriate plasticizer is a critical step in the formulation of CAP-based films, as it significantly influences the mechanical, thermal, and drug release properties of the final product.^[8]

This document provides detailed application notes and protocols for the selection and evaluation of plasticizers for CAP films, intended to guide researchers, scientists, and drug development professionals in this process.

Logical Workflow for Plasticizer Selection

The selection of a suitable plasticizer for a specific CAP film application is a systematic process that involves considering several factors, from the desired film properties to regulatory acceptance. The following diagram illustrates a logical workflow for this selection process.





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